

Application Note and Protocol: Preparation of XX-650-23 Solutions in DMSO

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Compound of Interest

Compound Name: XX-650-23

Cat. No.: B1683420

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Audience: Researchers, scientists, and drug development professionals.

Introduction

XX-650-23 is a small molecule inhibitor of the transcription factor CREB (cAMP response element-binding protein) that functions by disrupting the interaction between CREB and its coactivator, CBP (CREB-binding protein). This disruption leads to the downregulation of CREB target genes, inducing apoptosis and cell cycle arrest. It has shown efficacy in acute myeloid leukemia (AML) models.[1][2] Proper dissolution and handling of **XX-650-23** are critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **XX-650-23** due to its high solvating power for organic molecules. This document provides a detailed protocol for the preparation of **XX-650-23** stock solutions in DMSO.

Chemical Properties of XX-650-23

A summary of the key chemical properties of **XX-650-23** is provided in the table below. This information is essential for calculating the required mass for stock solution preparation.

Property	Value	Reference
Molecular Formula	C18H12N2O2	[1][3][4]
Molecular Weight	288.30 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[3][4]
Stated Solubility in DMSO	80 mg/mL (277.49 mM)	[2]

Experimental Protocol: Dissolving XX-650-23 in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **XX-650-23** in DMSO. This concentration is commonly used for in vitro experiments.

Materials

- **XX-650-23** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **XX-650-23** and DMSO.

- Handle **XX-650-23** powder in a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **XX-650-23** and DMSO before starting the procedure.

Procedure

- Determine the required mass of **XX-650-23**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 288.30 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 2.883 \text{ mg}$
 - Therefore, weigh out 2.883 mg of **XX-650-23** powder.
- Aliquot DMSO:
 - Add 1 mL of anhydrous DMSO to a sterile microcentrifuge tube.
- Dissolve **XX-650-23** in DMSO:
 - Carefully add the weighed **XX-650-23** powder to the microcentrifuge tube containing DMSO.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved. If particulates are still visible, continue vortexing. Sonication can also be used to aid dissolution.[2]
- Storage of Stock Solution:

- For short-term storage (days to weeks), store the stock solution at 0-4°C.[1]
- For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1][2][4]

Preparation of Working Solutions

To prepare a working solution for cell-based assays, the 10 mM DMSO stock solution should be further diluted in the appropriate cell culture medium. For example, to prepare a 10 μ M working solution in 1 mL of media:

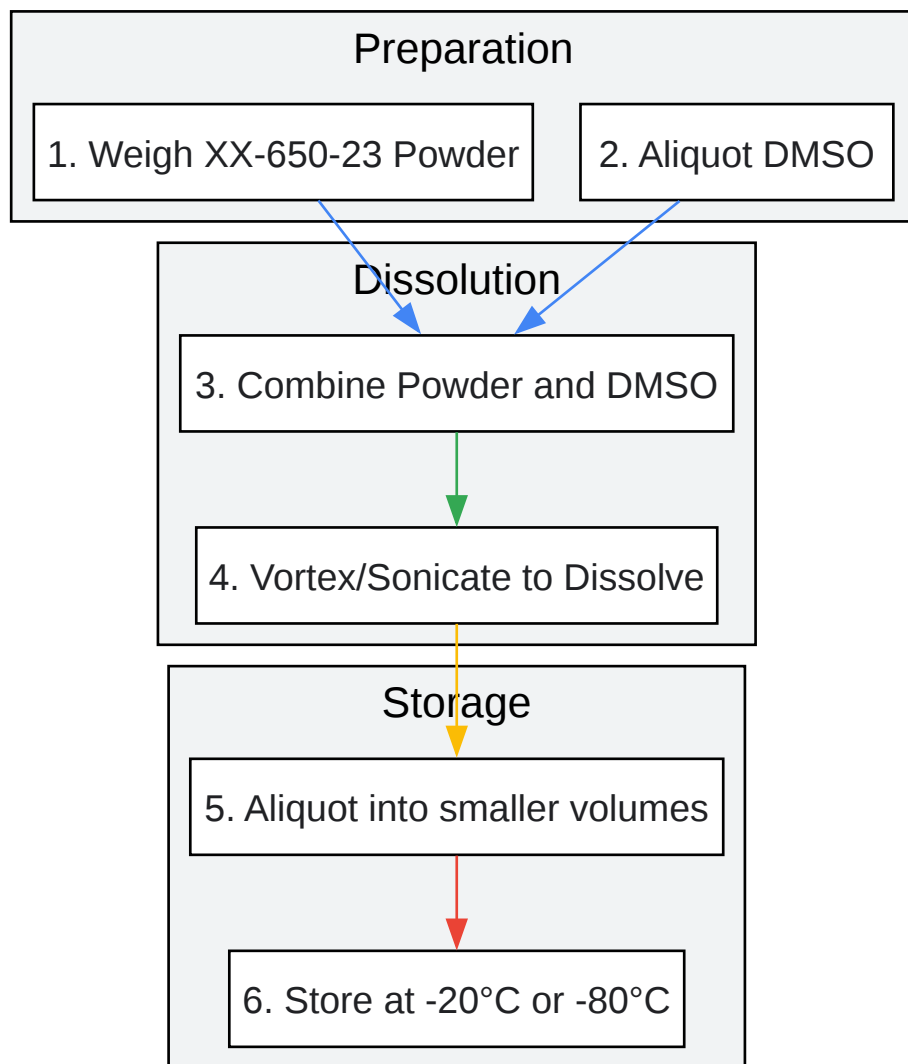
- Take 1 μ L of the 10 mM stock solution and add it to 999 μ L of cell culture medium.
- Mix thoroughly by gentle pipetting or inversion.

Note: The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.

Workflow Diagram

The following diagram illustrates the workflow for preparing a stock solution of **XX-650-23** in DMSO.

Workflow for Preparing XX-650-23 Stock Solution



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Caption: Workflow for preparing a stock solution of **XX-650-23** in DMSO.

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